

Personal protective equipment for handling 1-Fluoro-3-iodopropane

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Compound of Interest

Compound Name: 1-Fluoro-3-iodopropane

Cat. No.: B1254131

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Safe Handling and Disposal of 1-Fluoro-3-iodopropane

For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety protocols, operational procedures, and disposal plans for handling **1-Fluoro-3-iodopropane** (CAS No: 462-40-8). Adherence to these guidelines is critical for ensuring personal safety and maintaining a secure laboratory environment. This chemical is a flammable liquid and vapor that can cause skin and serious eye irritation, as well as respiratory irritation.^{[1][2][3]}

Essential Safety Information

Hazard Identification:

- Classification: Flammable Liquid (Category 3), Skin Irritation (Category 2), Serious Eye Irritation (Category 2), Specific Target Organ Toxicity - Single Exposure (Category 3).^[1]
- Signal Word: Danger or Warning.^[1]
- Hazard Statements:
 - H226: Flammable liquid and vapor.^{[1][2]}
 - H315: Causes skin irritation.^{[1][2]}

- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.[1][2]

Physical and Chemical Properties:

Property	Value	Source(s)
Molecular Formula	C ₃ H ₆ FI	[4]
Molecular Weight	187.98 g/mol	[4]
Appearance	Colorless liquid/oil	[4][5]
Boiling Point	68-69°C @ 95 mmHg 118°C	[4][5]
Density	~1.837 g/cm ³ 2.03 g/mL	[4][5]
Flash Point	< 23 °C	[2]
Solubility	Sparingly soluble in chloroform, slightly soluble in methanol. Hardly soluble in water.	[4][5]

Personal Protective Equipment (PPE)

The primary line of defense against exposure is the correct use of Personal Protective Equipment.

PPE Category	Item	Specifications and Recommendations	Source(s)
Eye and Face Protection	Safety Goggles or Face Shield	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. A face shield is recommended when there is a significant risk of splashing.	[1] [6]
Hand Protection	Chemical-Resistant Gloves	Handle with gloves that have been inspected prior to use. For short-term splash protection, nitrile gloves may be used. For extended contact, butyl rubber gloves are more suitable.	[1] [6]
Skin and Body Protection	Lab Coat and Impervious Clothing	Wear a standard lab coat. For tasks with a higher risk of exposure, fire/flammable resistant and antistatic protective clothing should be worn.	[1] [6]
Respiratory Protection	Full-Face Respirator	If exposure limits are exceeded or if irritation or other symptoms are experienced, use a full-face respirator with appropriate	[1] [6]

cartridges. Ensure use
in a well-ventilated
area.

Operational Plan: Step-by-Step Handling Procedure

This plan outlines the systematic approach for the safe handling of **1-Fluoro-3-iodopropane** from preparation to the conclusion of work.

1. Preparation and Engineering Controls:

- Ensure a safety shower and eyewash station are readily accessible and in close proximity to the workstation.[\[2\]](#)
- Work must be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)
[\[2\]](#)
- Keep the chemical away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[\[1\]](#)[\[2\]](#)[\[7\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[1\]](#)[\[2\]](#)[\[7\]](#)
- Ground and bond containers and receiving equipment to prevent static electricity.[\[1\]](#)[\[2\]](#)[\[7\]](#)

2. Handling and Dispensing:

- Before handling, don the appropriate PPE as detailed in the table above.
- Use non-sparking tools when opening and dispensing the chemical.[\[1\]](#)[\[2\]](#)
- Avoid all personal contact, including the inhalation of vapors or mists.[\[1\]](#)[\[2\]](#)
- When not in use, keep containers securely sealed.[\[1\]](#)[\[2\]](#)
- Do not eat, drink, or smoke when handling this product.[\[2\]](#)

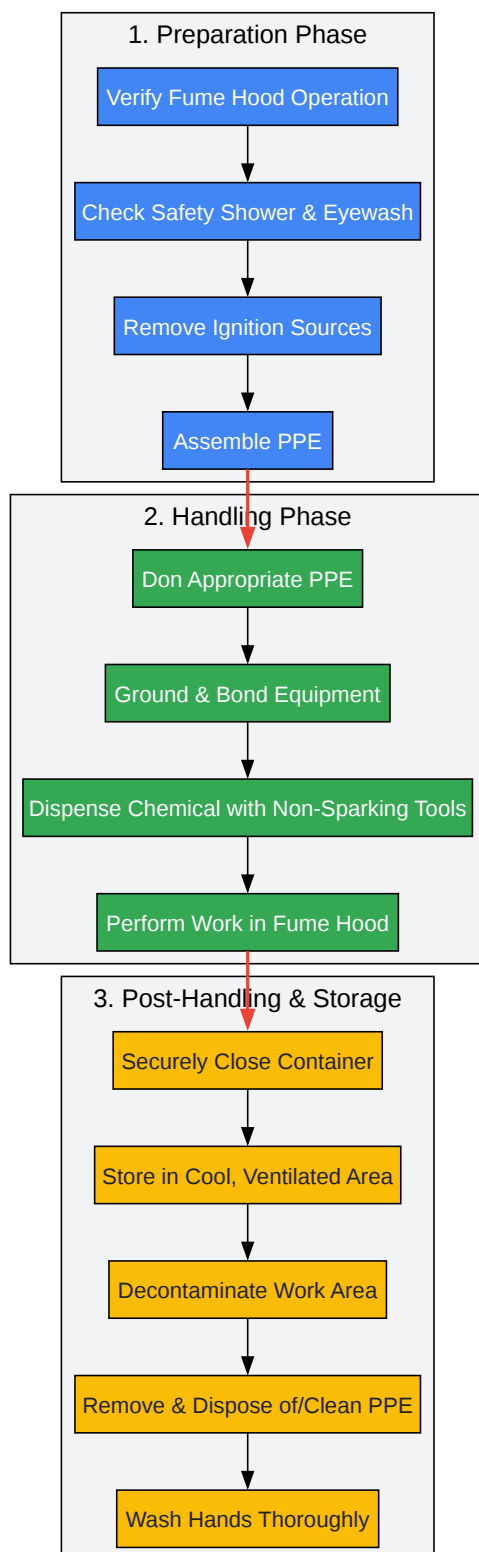
3. Storage:

- Store in a tightly closed, original container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- The storage area should be locked up.[\[1\]](#)[\[2\]](#)[\[7\]](#)
- Recommended storage is under an inert atmosphere (e.g., Nitrogen or Argon) at temperatures between 2-8°C.[\[4\]](#) Some suppliers state storage can be at room temperature.
- Store away from incompatible materials, such as strong oxidizing agents.[\[8\]](#)

4. Post-Handling:

- Wash hands and any exposed skin thoroughly with soap and water after handling.[\[1\]](#)[\[2\]](#)[\[7\]](#)
- Contaminated work clothes should be laundered separately before reuse.[\[2\]](#)

Workflow for Handling 1-Fluoro-3-iodopropane

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Caption: A workflow diagram illustrating the key safety steps for handling **1-Fluoro-3-iodopropane**.

Emergency and Disposal Plans

Spill Response:

- Immediate Action: Evacuate the area and remove all sources of ignition.[\[2\]](#)
- Ventilation: Ensure the area is well-ventilated.
- Personal Protection: Wear the appropriate PPE, including respiratory protection, to avoid breathing vapors and contact with skin and eyes.[\[2\]](#)
- Containment: Contain the spill using an inert absorbent material such as sand, silica gel, or vermiculite.[\[2\]](#)[\[8\]](#)
- Collection: Carefully collect the absorbed material using non-sparking tools and place it into a suitable, labeled container for flammable waste.[\[2\]](#)
- Decontamination: Clean the spill area thoroughly.

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- Skin Contact: If skin or hair contact occurs, immediately flush the affected area with running water. Remove contaminated clothing. If skin irritation occurs, seek medical help.[\[1\]](#)[\[7\]](#)
- Inhalation: If fumes are inhaled, remove the person to fresh air and keep them comfortable for breathing. Get medical help if you feel unwell.[\[1\]](#)[\[7\]](#)
- Ingestion: Do not induce vomiting. Immediately give a glass of water. Seek immediate medical attention.[\[2\]](#)

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[1][4]
- Hazards: The liquid and its vapor are flammable and may form explosive mixtures with air.[2] Combustion may produce toxic or irritating fumes.[2]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[1][8]

Disposal Plan:

- Waste Classification: **1-Fluoro-3-iodopropane** and any contaminated materials should be treated as hazardous or special waste.[2][4]
- Disposal Method: Disposal must be carried out by a licensed and approved waste disposal company.[2][4] Do not dispose of it down the drain. The disposal must be in accordance with all applicable federal, state, and local regulations.[1][7]
- Container Disposal: Decontaminate empty containers. They may still contain explosive vapors and should be handled with care.[2] Observe all label safeguards until containers are properly destroyed.[2]

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